

# A Comprehensive Technical Guide to 2,6-Dichlorobenzoic Acid

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## Compound of Interest

Compound Name: 2,6-Dichlorobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,6-Dichlorobenzoic acid**, a significant compound in various chemical and pharmaceutical applications. This document outlines its chemical properties, molecular structure, synthesis protocols, and key applications, with a focus on its relevance in research and development.

## Core Data Summary

**2,6-Dichlorobenzoic acid**, a halogenated carboxylic acid, is a white crystalline solid.<sup>[1][2]</sup> Its key quantitative properties are summarized below for easy reference and comparison.

Property	Value	Source
CAS Number	50-30-6	[3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> Cl <sub>2</sub> O <sub>2</sub>	[1][4][5]
Molecular Weight	191.01 g/mol	[1][3]
Melting Point	139-145 °C	[6]
Boiling Point	298.7 °C at 760 mmHg	[6]
Water Solubility	0.1-1 g/100 mL at 19 °C	[2][6]
pKa	1.69 ± 0.10 (Predicted)	[2]
Appearance	Needles (from ethanol) or white solid	[1][2]

## Molecular Structure and Identification

**2,6-Dichlorobenzoic acid** is a derivative of benzoic acid with two chlorine atoms substituted at the ortho positions relative to the carboxyl group.[1] This substitution pattern creates significant steric hindrance, which influences its chemical reactivity.[7]

Key identifiers for this compound include:

- IUPAC Name: **2,6-dichlorobenzoic acid**[1]
- SMILES: C1=CC(=C(C(=C1)Cl)C(=O)O)Cl[1]
- InChI: InChI=1S/C7H4Cl2O2/c8-4-2-1-3-5(9)6(4)7(10)11/h1-3H,(H,10,11)[1][4]
- InChIKey: MRUDNSFOFOQZDA-UHFFFAOYSA-N[1][4]

The molecular structure is depicted in the diagram below.

Caption: 2D structure of **2,6-Dichlorobenzoic acid**.

## Experimental Protocols: Synthesis Methods

**2,6-Dichlorobenzoic acid** can be synthesized through various routes. Below are detailed methodologies for two common experimental protocols.

## Method 1: Chlorination of 2,6-Dichlorobenzal Chloride

This process involves the chlorination of 2,6-dichlorobenzal chloride in the presence of water and a Lewis acid catalyst.[8]

Materials:

- 2,6-Dichlorobenzal chloride
- Chlorine gas
- Water
- Lewis acid catalyst (e.g., anhydrous ferric chloride)
- Ethanol (for precipitation)

Procedure:

- Charge a suitable reaction vessel with 2,6-dichlorobenzal chloride and a catalytic amount of a Lewis acid.
- Introduce chlorine gas into the reaction mixture.
- Slowly add 2 to 2.5 moles of water per mole of 2,6-dichlorobenzal chloride to the vessel. The use of steam can help maintain the desired reaction temperature.[8]
- Maintain the reaction mixture at the appropriate temperature to facilitate the chlorination process.
- Upon completion of the reaction, cool the mixture to induce crystallization of **2,6-dichlorobenzoic acid**.
- The resulting product may contain the anhydride of **2,6-dichlorobenzoic acid**, which can be precipitated by the addition of ethanol.[8]

- If pure acid is desired, the anhydride can be hydrolyzed to the acid by the addition of water.  
[8]
- Filter the crystalline product and wash with a suitable solvent.
- Dry the final product under vacuum.

## Method 2: Hydrolysis of 2,6-Dichlorobenzoyl Chloride

This method involves the chlorination of 2,6-dichlorobenzaldehyde to form 2,6-dichlorobenzoyl chloride, which is subsequently hydrolyzed.[9]

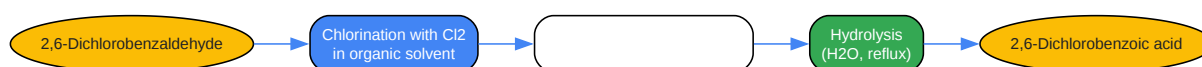
### Step A: Synthesis of 2,6-Dichlorobenzoyl Chloride

- Dissolve 2,6-dichlorobenzaldehyde in an organic solvent such as dichloroethane or chlorobenzene in a reaction flask.[9]
- Bubble chlorine gas through the solution to carry out the chlorination reaction, yielding 2,6-dichlorobenzoyl chloride.[9]

### Step B: Hydrolysis to **2,6-Dichlorobenzoic Acid**

- Slowly add a predetermined amount of water to the 2,6-dichlorobenzoyl chloride from Step A.
- Heat the mixture to reflux for 1-1.5 hours.[9]
- Cool the reaction mixture to 25 °C.[9]
- The **2,6-dichlorobenzoic acid** will precipitate out of the solution.
- Isolate the product by filtration.

The following diagram illustrates the workflow for the synthesis of **2,6-Dichlorobenzoic acid** via the hydrolysis of 2,6-dichlorobenzoyl chloride.



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Caption: Synthesis workflow of **2,6-Dichlorobenzoic acid**.

## Applications in Research and Drug Development

**2,6-Dichlorobenzoic acid** is a versatile compound with numerous applications in various fields, particularly in organic synthesis and medicinal chemistry.

- **Organic Synthesis:** It serves as a crucial reagent and intermediate in a wide range of organic reactions.[10] The carboxyl group can undergo esterification and amidation reactions, while the chlorine atoms can participate in palladium-catalyzed cross-coupling reactions to form multi-substituted aryl compounds.[10] It can also be converted to the corresponding acyl chloride by reacting with thionyl chloride.[10]
- **Pharmaceutical Intermediate:** This compound is a vital building block in the synthesis of pharmaceuticals.[11] Its structure is incorporated into various drug candidates, contributing to the development of new therapeutic agents. For instance, it has been used in the synthesis of Lux-S enzyme inhibitors.[10]
- **Agrochemicals:** The agrochemical industry utilizes **2,6-Dichlorobenzoic acid** as a precursor for the production of herbicides and other crop protection agents.[2] Its herbicidal activity stems from its ability to disrupt the hormone balance and protein synthesis in broadleaf weeds.[2]
- **Dye Industry:** It also functions as an intermediate in the synthesis of a variety of dyes.

The reactivity of both the carboxylic acid group and the chlorine atoms makes **2,6-Dichlorobenzoic acid** a valuable precursor for creating 1,2,3-trisubstituted benzene derivatives, which are important scaffolds in medicinal chemistry.[10]

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